

Spectroscopic Data and Structural Characterization of 5-Ethoxypentan-1-ol: A Comprehensive Guide

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Compound of Interest

Compound Name: 5-Ethoxypentan-1-ol

CAS No.: 10215-35-7

Cat. No.: B8642478

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Executive Summary

5-Ethoxypentan-1-ol (CAS 10215-35-7) is a bifunctional ether-alcohol ($C_7H_{16}O_2$) that serves as a critical building block in organic synthesis, drug development, and green chemistry[1]. Beyond its utility as a synthetic intermediate, it is extensively utilized as a model compound to investigate the complex interplay of hydrogen-bonding networks found in larger macromolecules like polyethylene glycol (PEG)[2]. This whitepaper provides an in-depth, self-validating framework for the structural elucidation of **5-ethoxypentan-1-ol** using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides a definitive map of the carbon-hydrogen framework. The orthogonality of 1H and ^{13}C NMR allows researchers to pinpoint the exact chemical environments of the aliphatic chain versus the heteroatom-adjacent sites.

Causality Behind Chemical Shifts

In **5-ethoxypentan-1-ol**, the electronegative oxygen atoms of both the terminal hydroxyl and the ether groups withdraw electron density via the inductive effect. This localized electron withdrawal deshields the adjacent protons (at C-1 and C-5) and carbons, shifting their resonance significantly downfield (δ 3.4–3.7 ppm) compared to the central, shielded aliphatic chain (C-2, C-3, C-4).

Step-by-Step Acquisition Protocol

- **Sample Preparation:** Dissolve 15–20 mg of high-purity **5-ethoxypentan-1-ol** in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal reference. For strict anhydrous studies to observe OH-coupling, flame-seal the sample in a capillary and place it in a 5 mm NMR tube with $\text{DMSO}-d_6$ as the lock solvent[2].
- **^1H NMR Acquisition:** Acquire data at 400 MHz using a standard 30° pulse sequence, 16 scans, and a 1-second relaxation delay to ensure full longitudinal relaxation.
- **^{13}C NMR Acquisition:** Acquire proton-decoupled ^{13}C spectra at 100 MHz using 1024 scans to achieve an optimal signal-to-noise ratio for the quaternary-like sensitivity of the carbon nuclei.

Quantitative Data Summaries

Table 1: ^1H NMR Spectroscopic Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Structural Assignment
~3.64	Triplet (t)	2H	H-1 (-CH ₂ -OH)
~3.48	Quartet (q)	2H	Ethoxy -CH ₂ -O-
~3.42	Triplet (t)	2H	H-5 (-CH ₂ -O-)
~2.00	Broad singlet (br s)	1H	-OH (Concentration dependent)
~1.40 - 1.65	Multiplet (m)	6H	H-2, H-3, H-4 (Aliphatic chain)

| ~1.20 | Triplet (t) | 3H | Ethoxy -CH₃ |

Table 2: ¹³C NMR Spectroscopic Data (100 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Structural Assignment
~70.5	C-5 (-CH ₂ -O-)
~66.2	Ethoxy -CH ₂ -O-
~62.8	C-1 (-CH ₂ -OH)
~32.5, 29.4, 22.6	C-2, C-3, C-4 (Aliphatic chain)

| ~15.3 | Ethoxy -CH₃ |

Infrared (IR) Spectroscopy & Hydrogen Bonding Dynamics

IR spectroscopy is indispensable for evaluating the functional groups and the dynamic hydrogen-bonding state of the molecule in real time.

Causality Behind Vibrational Frequencies

In ether-alcohols, physical properties (e.g., density, viscosity) are dictated by the competition between inter- and intramolecular hydrogen bonding[3]. For **5-ethoxypentan-1-ol**, the 5-carbon spacer creates a kinetic hindrance that prevents stable macrocyclization (intramolecular H-bonding). Consequently, intermolecular hydrogen bonding (OH-OH and OH-ether networks) dominates[3][4]. This phenomenon manifests in the IR spectrum as a highly broadened, intense O-H stretching band at lower wavenumbers (~3300 cm⁻¹), representing a vast distribution of varied H-bond strengths and lengths, as opposed to a sharp peak characteristic of a "free" non-bonded hydroxyl group.

Step-by-Step Acquisition Protocol

- **Background Calibration:** Clean the Attenuated Total Reflectance (ATR) diamond crystal with HPLC-grade isopropanol. Allow it to dry and collect a background spectrum to subtract ambient CO₂ and water vapor.

- Sample Application: Deposit a single drop (approx. 10 μL) of neat **5-ethoxypentan-1-ol** directly onto the ATR crystal, ensuring complete coverage of the sensor.
- Spectral Acquisition: Acquire the IR spectrum from 4000 to 400 cm^{-1} using 32 co-added scans at a resolution of 4 cm^{-1} [4].

Table 3: Key IR Vibrational Frequencies (ATR-FTIR)

Wavenumber (cm^{-1})	Peak Shape & Intensity	Functional Group Assignment
3300 - 3400	Broad, Strong	O-H stretch (Intermolecular H-bonded)
2850 - 2950	Sharp, Strong	C-H stretch (Aliphatic backbone)
~1110	Sharp, Medium	C-O stretch (Ether linkage)

| ~1050 | Sharp, Medium | C-O stretch (Primary alcohol) |

Mass Spectrometry (MS) & Fragmentation Pathways

Gas Chromatography-Mass Spectrometry (GC-MS) provides absolute molecular weight confirmation and structural elucidation via predictable fragmentation patterns.

Causality Behind Fragmentation Choices

Underivatized aliphatic alcohols often exhibit weak or non-existent molecular ions (M^+) due to the rapid, thermodynamically favorable loss of water ($[\text{M}-18]^+$). To stabilize the molecular ion and enhance volatility, the terminal hydroxyl group is derivatized with a trimethylsilyl (TMS) group[5]. Once ionized, fragmentation is primarily driven by alpha-cleavage adjacent to the ether or silyl ether oxygen. The oxygen atom stabilizes the resulting positive charge via resonance, forming highly stable oxonium ions that dominate the mass spectrum.

Step-by-Step Acquisition Protocol

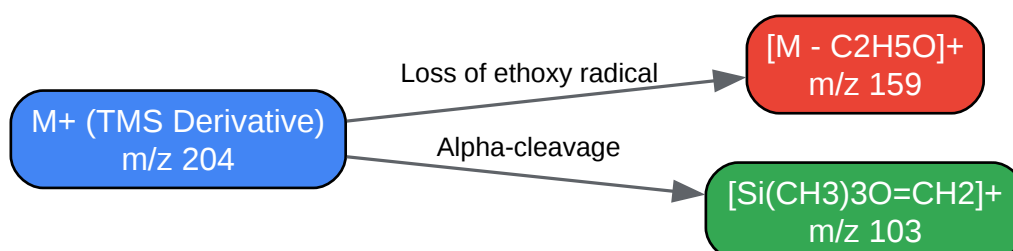
- **Derivatization Workflow:** In a 2 mL glass vial, mix 1 mg of **5-ethoxypentan-1-ol** with 50 μL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) and 50 μL of anhydrous pyridine. Cap tightly and incubate at 60°C for 30 minutes to ensure complete silylation.
- **Chromatographic Separation:** Inject 1 μL of the derivatized mixture into the GC-MS using a split ratio of 1:50. Utilize a standard non-polar capillary column (e.g., HP-5MS) with a temperature gradient ramping from 60°C to 280°C.
- **Ionization & Detection:** Utilize Electron Impact (EI) ionization at a standard 70 eV. Scan the mass-to-charge (m/z) range from 40 to 400.

Table 4: GC-MS Fragmentation Data (TMS-Derivatized)

m/z Value	Relative Abundance	Proposed Fragment / Assignment
204	Weak	Molecular Ion $[M]^+$ ($\text{C}_{10}\text{H}_{24}\text{O}_2\text{Si}$)
159	High	$[M - \text{C}_2\text{H}_5\text{O}]^+$ (Loss of ethoxy radical)
103	Base Peak (100%)	$[\text{Si}(\text{CH}_3)_3\text{O}=\text{CH}_2]^+$ (Alpha-cleavage at C-1)
89	Medium	$[\text{Si}(\text{CH}_3)_3\text{O}]^+$

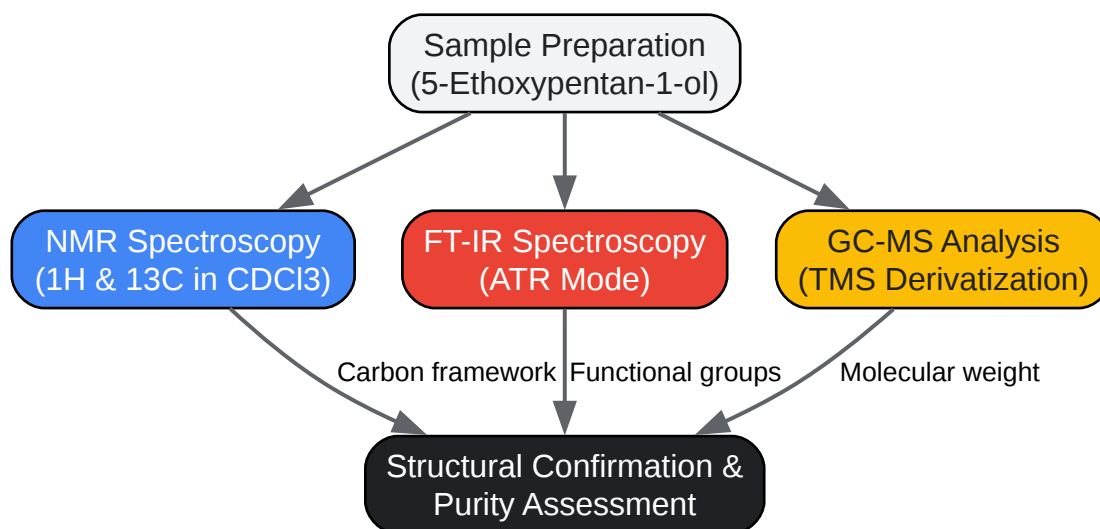
| 59 | Medium $[\text{C}_3\text{H}_7\text{O}]^+$ (Hydrocarbon/ether fragment) |

Visualizations of Logical Relationships



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GC-MS fragmentation pathway of TMS-derivatized **5-ethoxypentan-1-ol**.



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Experimental workflow for the spectroscopic validation of **5-ethoxypentan-1-ol**.

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